

Technical Guide: 4-Methylimidazole-d6 for Research Applications

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Compound of Interest

Compound Name: 4-Methylimidazole-d6

Cat. No.: B15553106

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This technical guide provides an in-depth overview of **4-Methylimidazole-d6** (4-Mel-d6), a deuterated analog of 4-Methylimidazole (4-Mel). It is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their analytical methodologies. This document covers the core physicochemical properties of 4-Mel-d6, detailed experimental protocols for its use as an internal standard, and the biological context of its unlabeled counterpart.

Core Compound Data

4-Methylimidazole-d6 is primarily utilized as an internal standard in isotope dilution mass spectrometry for the accurate quantification of 4-Methylimidazole.^[1] Its physical and chemical properties are summarized below.

Property	Value	References
CAS Number	1219804-79-1	[1][2][3][4]
Molecular Formula	C ₄ D ₆ N ₂	[1][2]
Molecular Weight	88.14 g/mol	[1][4][5]
Synonyms	4-(Trideuteriomethyl)-1,2,5-trideuterio-1H-imidazole, 4-(Methyl-d3)imidazole-1,2,5-d3	[1][5]
Appearance	White to off-white solid	[2]
Primary Application	Isotope-labeled internal standard for analytical research	[1][2]

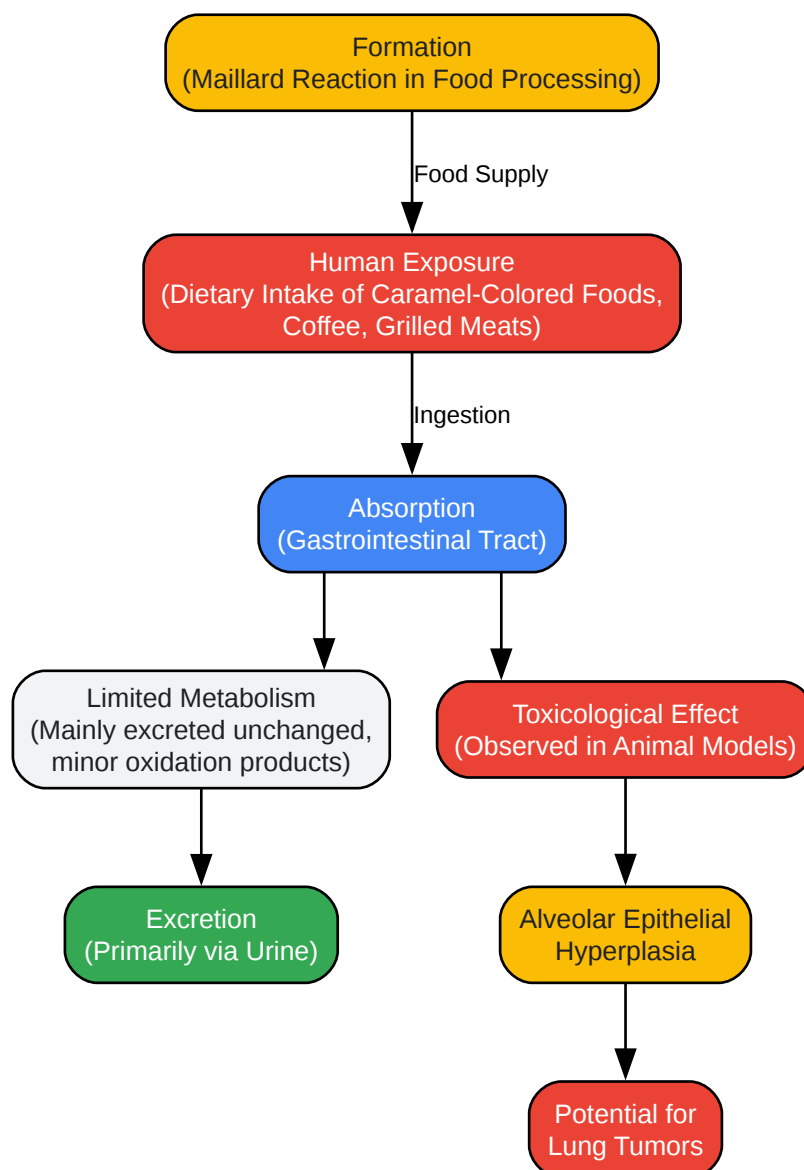
Biological Context and Toxicological Significance of 4-Methylimidazole

4-Methylimidazole is a compound that can form during the Maillard reaction, a chemical reaction between amino acids and reducing sugars that gives browned food its distinctive flavor.[6] Consequently, it is found in many foods and beverages, such as those containing certain types of caramel coloring, roasted coffee, and grilled meats.[6][7]

The International Agency for Research on Cancer (IARC) has classified 4-Mel as "possibly carcinogenic to humans" (Group 2B), based on sufficient evidence of carcinogenicity in experimental animals.[1][2] Studies by the National Toxicology Program (NTP) have shown that chronic exposure to 4-Mel can lead to an increased incidence of alveolar/bronchiolar adenomas and carcinomas in mice.[1][8][9][10] While the precise molecular mechanism of its carcinogenicity is not yet fully understood, it is known to induce hyperplasia of the lung alveolar epithelium, which is considered a precursor to neoplastic development.[1] However, genotoxicity studies on 4-Mel have generally been negative.[11]

The metabolism of 4-Mel appears to be limited, with a significant portion being excreted unchanged in urine.[4][12] Minor metabolites include oxidized products such as 4-hydroxymethylimidazole.[4][12]

Formation, Exposure, and Toxicological Pathway of 4-Methylimidazole



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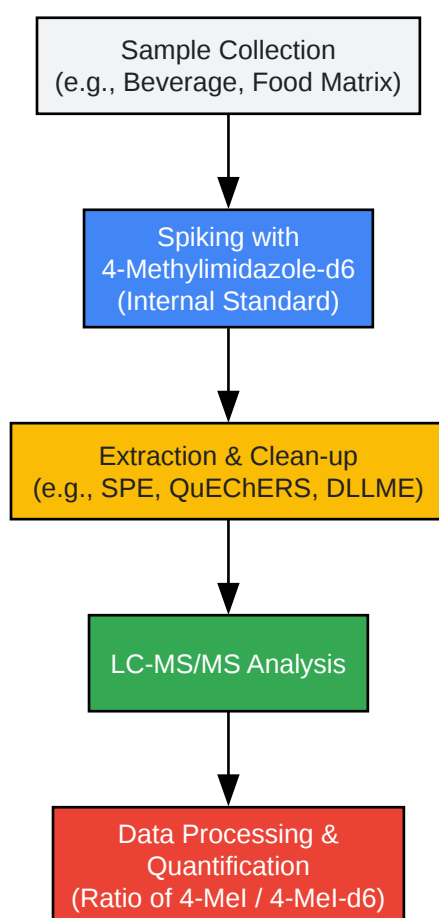
Caption: Logical pathway from formation to toxicological effect of 4-Methylimidazole.

Experimental Protocols: Quantification of 4-Methylimidazole using 4-Methylimidazole-d6

The most common application of 4-Mel-d6 is as an internal standard for the quantification of 4-Mel in complex matrices like food and beverages, using isotope dilution liquid chromatography-tandem mass spectrometry (LC-MS/MS).[1] This approach corrects for matrix effects and variations in sample preparation and instrument response.

General Analytical Workflow

A typical workflow for the analysis of 4-Mel involves sample preparation (extraction and clean-up), followed by LC-MS/MS analysis. The use of 4-Mel-d6 is crucial for accurate quantification.



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